

Personal protective equipment for handling GSK1702934A

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Compound of Interest

Compound Name: GSK1702934A

Cat. No.: B1672358

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Essential Safety and Handling Guide for GSK1702934A

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical information for the handling and disposal of **GSK1702934A**, a selective TRPC3 agonist. Adherence to these procedures is vital for ensuring a safe laboratory environment and maintaining experimental integrity. The information herein is based on standard safety practices for research chemicals of this nature, and it is imperative to consult the official Safety Data Sheet (SDS) from your supplier for comprehensive details.

Immediate Safety and Handling at a Glance

All personnel handling **GSK1702934A** must be thoroughly trained in chemical safety and equipped with the appropriate personal protective equipment (PPE). The following table summarizes the essential safety information.

Parameter	Specification	Source
CAS Number	924377-85-5	[1][2][3]
Molecular Formula	C22H25N3O2S	[1][3]
Molecular Weight	395.52 g/mol	[1][3]
Appearance	White to off-white solid	[1]
Storage (Solid)	Store at -20°C for up to 3 years.	[1]
Storage (In solution)	Store at -80°C for up to 6 months, or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[1]
Solubility	Soluble in DMSO (up to 100 mg/mL) and ethanol.	[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **GSK1702934A** to minimize exposure and ensure personal safety.

Equipment	Standard
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or other chemically resistant gloves.
Body Protection	A lab coat should be worn at all times.
Respiratory Protection	A properly fitted respirator is recommended when handling the powder form or when there is a risk of aerosolization.

Operational Plans: Handling and Storage

General Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- Use non-sparking tools and ensure electrical grounding to prevent static discharge.
- Prepare solutions in a designated area. For in-vitro studies, a common stock solution is 100 mg/mL in DMSO.[1]

Storage:

- Keep the container tightly sealed.
- Store in a cool, dry, and well-ventilated place.
- As a solid, the compound is stable for up to 3 years when stored at -20°C.[1]
- Once in solution, aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month to prevent degradation from repeated freeze-thaw cycles.[1]

Disposal Plan

All waste materials contaminated with **GSK1702934A** must be treated as hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed container.
- Liquid Waste: Collect in a sealed, properly labeled container. Do not dispose of down the drain.
- Contaminated PPE: Dispose of as hazardous waste in accordance with institutional and local regulations.

Consult your institution's environmental health and safety (EHS) department for specific disposal protocols.

Experimental Protocols: Preparation of Stock Solutions

For consistent experimental results, proper preparation of stock solutions is critical.

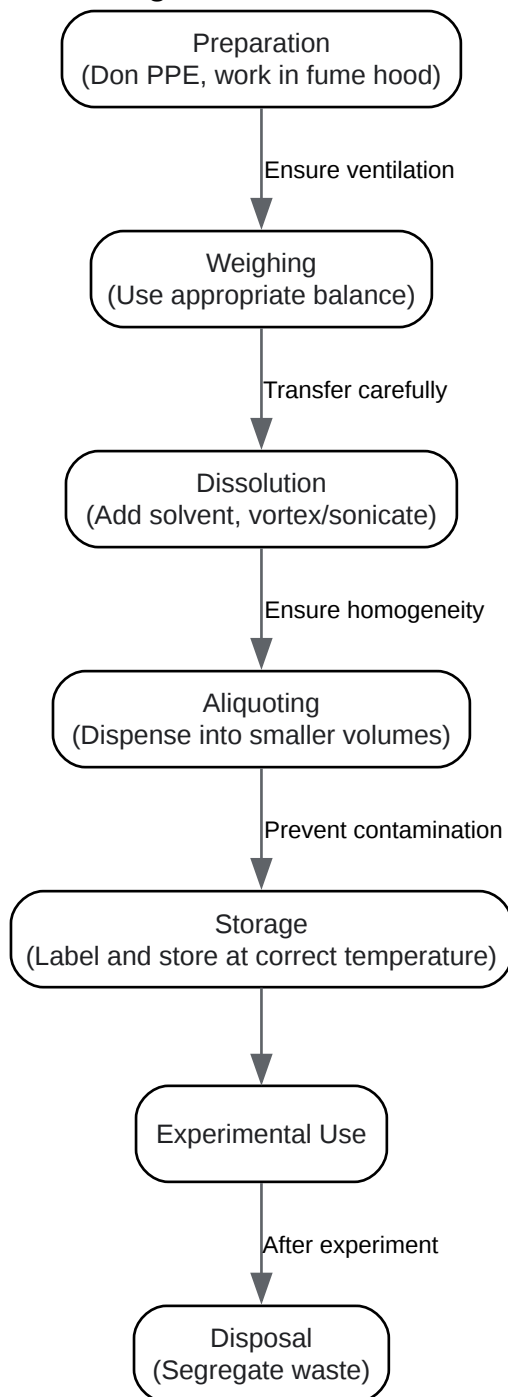
100 mM DMSO Stock Solution:

- Weigh the desired amount of **GSK1702934A** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of high-purity DMSO to achieve a 100 mM concentration.
- Vortex thoroughly to ensure complete dissolution. Ultrasonic treatment may be necessary.^[1]

Visualizing Safety and Handling Workflows

To further clarify procedural steps, the following diagrams illustrate key workflows for handling **GSK1702934A**.

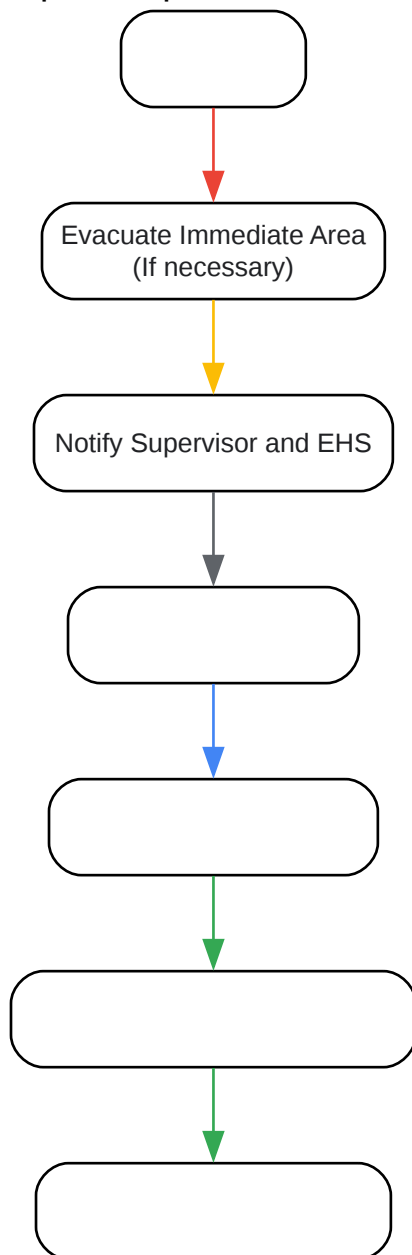
Standard Handling Procedure for GSK1702934A



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Caption: Standard Operating Procedure for Handling **GSK1702934A**.

Chemical Spill Response for GSK1702934A



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Caption: Logical Workflow for Responding to a **GSK1702934A** Spill.

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